

Personal protective equipment for handling 1-(4-Aminophenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Aminophenyl)ethanol

Cat. No.: B084439

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Essential Safety and Handling Guide for 1-(4-Aminophenyl)ethanol

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This guide provides critical safety and logistical information for the handling and disposal of **1-(4-Aminophenyl)ethanol** (CAS No. 104-10-9). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

1-(4-Aminophenyl)ethanol is classified as a hazardous chemical, causing skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]} Appropriate personal protective equipment must be worn at all times when handling this substance.

Recommended Personal Protective Equipment

PPE Category	Specification
Eye Protection	Chemical safety goggles or safety glasses with side shields are mandatory. A face shield should be used in situations with a high risk of splashing.
Hand Protection	Chemical-resistant gloves are required. Nitrile rubber gloves are a suitable option for general handling. For prolonged or immersive contact, it is crucial to consult the glove manufacturer's specific chemical resistance data. Always inspect gloves for any signs of degradation before use.
Body Protection	A standard laboratory coat must be worn. For tasks with a higher risk of exposure, such as handling large quantities or cleaning spills, a chemical-resistant apron or coveralls should be utilized.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust or vapors. If a fume hood is not available or if dust is generated, a NIOSH/MSHA-approved respirator with a P2 filter for dusts should be worn.

Quantitative Exposure Limits

As of the date of this document, no specific occupational exposure limits (OELs) have been established for **1-(4-Aminophenyl)ethanol** by major regulatory bodies such as OSHA.^{[1][2][3]} Therefore, it is imperative to handle this chemical with a high degree of caution and to keep exposure to the lowest achievable level.

Operational Plan: Step-by-Step Handling Procedures

Preparation and Handling

- **Work Area Preparation:** Ensure the work area, preferably a chemical fume hood, is clean and uncluttered. Have all necessary equipment and materials, including waste containers, readily accessible.
- **Donning PPE:** Put on all required personal protective equipment as specified in the table above.
- **Handling the Chemical:**
 - Avoid the formation of dust.
 - Carefully weigh and transfer the solid material.
 - If creating a solution, add the solid to the solvent slowly to avoid splashing.
 - Keep containers tightly closed when not in use.
- **Post-Handling:**
 - Wash hands and any exposed skin thoroughly with soap and water after handling.
 - Clean the work area and any contaminated equipment.

Spill Response

- **Evacuate:** If a significant spill occurs, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Dispose:** All materials used for cleanup should be disposed of as hazardous waste.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [2] [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention. [1] [2] [3]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [2] [3]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2]

Disposal Plan

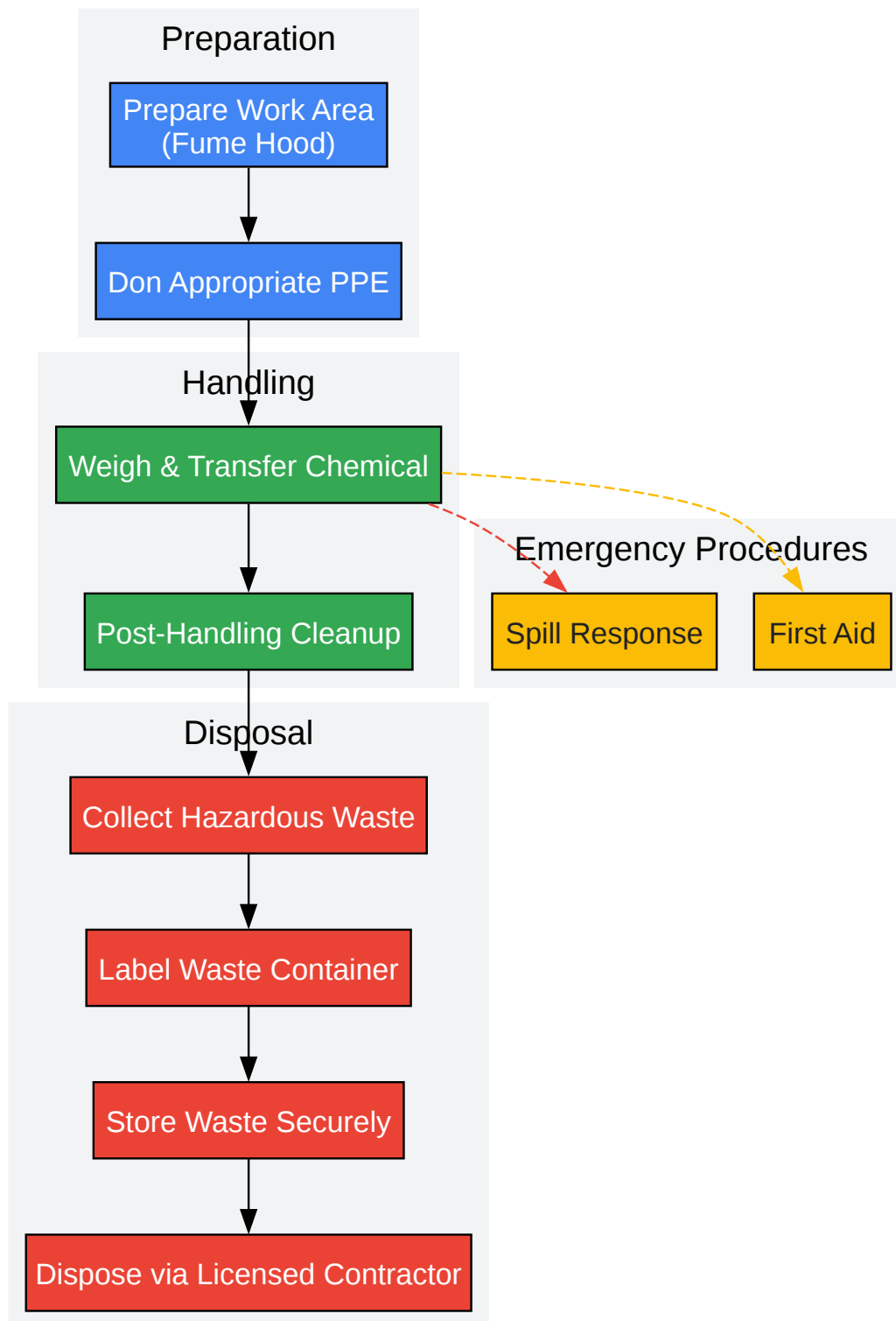
All waste containing **1-(4-Aminophenyl)ethanol**, including contaminated PPE and cleaning materials, must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect all solid and liquid waste in separate, clearly labeled, and compatible hazardous waste containers.
 - Do not mix with other waste streams unless explicitly permitted.
- Container Labeling:
 - Label waste containers with "Hazardous Waste," the full chemical name "**1-(4-Aminophenyl)ethanol**," and the associated hazards (e.g., "Irritant").

- Storage:
 - Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal:
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in the regular trash.

Handling Workflow Diagram

Workflow for Handling 1-(4-Aminophenyl)ethanol



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Caption: Workflow for Handling **1-(4-Aminophenyl)ethanol**

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